

Crystal structure of 4'-Methylbenzo-15-crown-5 complexes

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4'-Methylbenzo-15-crown-5

Cat. No.: B15082736

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A comprehensive understanding of the three-dimensional arrangement of host-guest complexes is paramount for researchers in materials science and drug development. This technical guide delves into the crystal structure of **4'-Methylbenzo-15-crown-5** and its complexes, providing a detailed overview of their synthesis, structural analysis, and key crystallographic parameters. While specific crystallographic data for **4'-Methylbenzo-15-crown-5** is not readily available in the surveyed literature, this guide will utilize data from the closely related and structurally similar 4'-Formylbenzo-15-crown-5 and various benzo-15-crown-5 complexes to provide a thorough and illustrative analysis.

Introduction to 4'-Methylbenzo-15-crown-5

4'-Methylbenzo-15-crown-5 is a derivative of the well-known macrocyclic polyether benzo-15-crown-5. The parent compound, 15-crown-5, is a cyclic pentamer of ethylene oxide with the formula $(C_2H_4O)_5$.^[1] The "benzo" substituent indicates the fusion of a benzene ring to the crown ether macrocycle, and the "4'-methyl" specifies the presence of a methyl group on the 4-position of this benzene ring.

These crown ethers are renowned for their ability to form stable complexes with various cations, particularly alkali and alkaline earth metals.^[1] The size of the cation that fits optimally within the crown ether's cavity is a key determinant of the stability of the resulting complex. For 15-crown-5 and its derivatives, there is a high selectivity for sodium (Na^+) ions, although complexes with other cations like potassium (K^+) are also known.^[1] The study of the crystal structure of these complexes provides invaluable insights into the nature of the host-guest

interactions, coordination geometries, and the conformational changes in the crown ether upon complexation.

Synthesis and Crystallization

The synthesis of **4'-Methylbenzo-15-crown-5** and its subsequent complexation and crystallization are crucial steps for structural elucidation.

Synthesis of 4'-Methylbenzo-15-crown-5

While a specific protocol for **4'-Methylbenzo-15-crown-5** was not found in the searched literature, a general and adaptable method is the Williamson ether synthesis. This would involve the reaction of 4-methylcatechol with 1,10-dichloro-3,6,9-trioxadecane in the presence of a base. A similar procedure is used for the synthesis of benzo-15-crown-5, where catechol is reacted with tetraethyleneglycol dichloride in n-butanol with sodium hydroxide.[2]

Synthesis of Complexes

The formation of complexes typically involves dissolving the crown ether and a salt of the desired cation in a suitable solvent or solvent mixture. The stoichiometry of the reactants can be varied to obtain complexes with different ligand-to-metal ratios.

Crystallization

Single crystals suitable for X-ray diffraction are typically grown by slow evaporation of the solvent from the reaction mixture, or by vapor diffusion techniques. For instance, colorless needles of 4'-formylbenzo-15-crown-5 were obtained by the slow cooling and evaporation of a solution in n-heptane.[3]

Experimental Protocols for Crystal Structure Determination

The determination of the crystal structure of these complexes is primarily achieved through single-crystal X-ray diffraction.

Data Collection and Processing

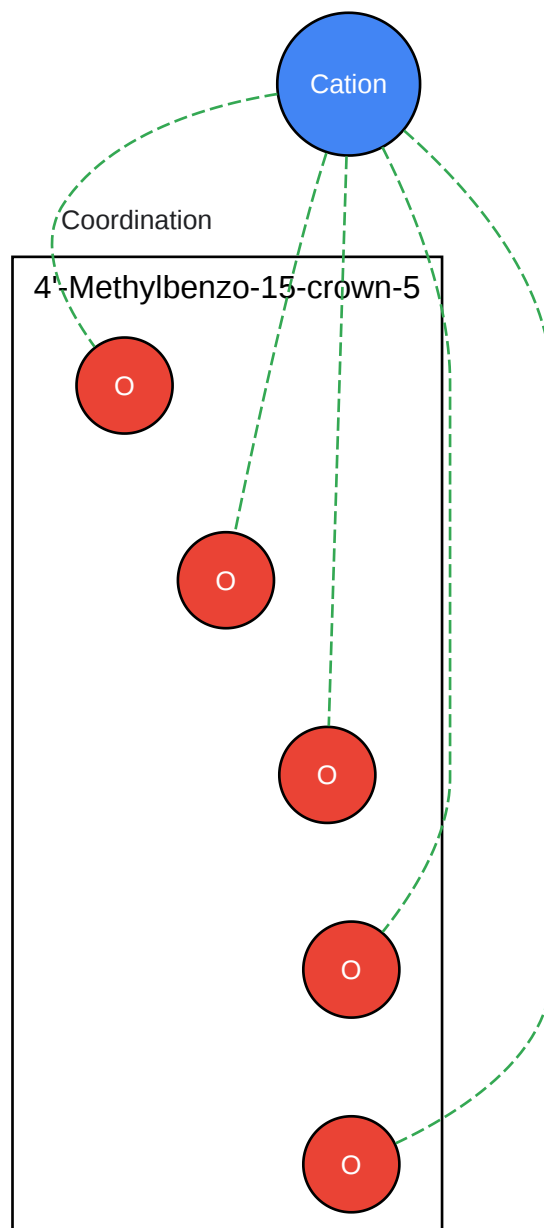
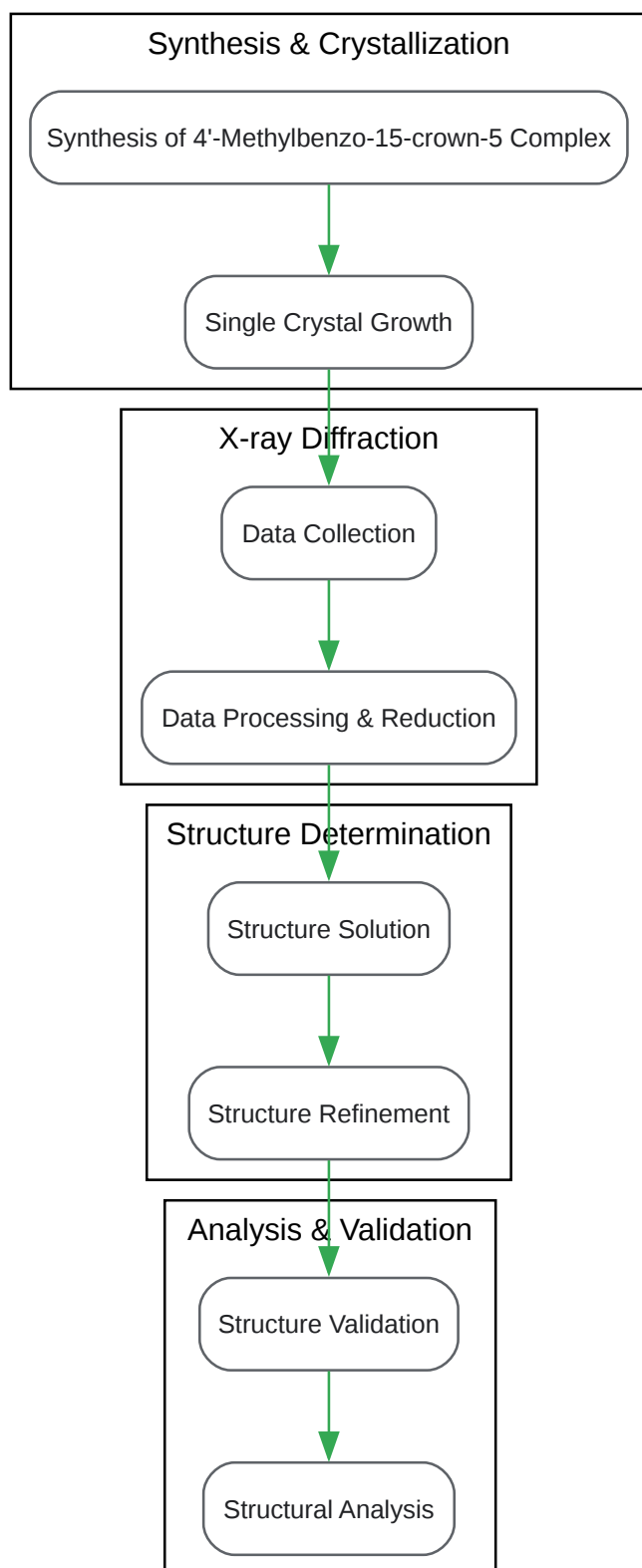
A suitable single crystal is mounted on a diffractometer, and X-ray diffraction data is collected. Modern diffractometers, such as the Bruker Kappa APEXII CCD, are commonly used for this purpose.[3] The collected data is then processed, which includes integration of the reflection intensities and applying corrections for factors like absorption.

Structure Solution and Refinement

The crystal structure is solved using direct methods or Patterson methods, and then refined using full-matrix least-squares techniques. Software packages like SHELXS97 and SHELXL97 are standardly employed for structure solution and refinement, respectively.[3]

Experimental Workflow

The general workflow for determining the crystal structure of a **4'-Methylbenzo-15-crown-5** complex is illustrated in the following diagram.



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- To cite this document: BenchChem. [Crystal structure of 4'-Methylbenzo-15-crown-5 complexes]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15082736#crystal-structure-of-4-methylbenzo-15-crown-5-complexes]

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